

Preliminary in vitro studies of APL-1091

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Compound of Interest

Compound Name: APL-1091

Cat. No.: B15563611

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An In-Depth Technical Guide on the Preliminary In Vitro Studies of **APL-1091**

For Researchers, Scientists, and Drug Development Professionals

Introduction

APL-1091 is a novel linker-payload construct designed for the development of next-generation Antibody-Drug Conjugates (ADCs). It features an innovative "exolinker" technology that aims to overcome the limitations of traditional linker systems, such as those based on valine-citrulline (Val-Cit). These limitations often include hydrophobicity-induced aggregation, premature payload release in circulation leading to off-target toxicity, and constraints on the drug-to-antibody ratio (DAR).

APL-1091 has the chemical structure Mal-Exo-EEVC-MMAE, incorporating a maleimide group for conjugation, the exo-cleavable linker, and the potent cytotoxic payload monomethyl auristatin E (MMAE). The core innovation lies in the repositioning of the cleavable peptide linker (Glu-Val-Cit) to an "exo" position on the p-aminobenzylcarbamate (PABC) self-immolative spacer. This design enhances hydrophilicity and provides steric hindrance against premature enzymatic cleavage in the bloodstream, while remaining susceptible to cleavage by lysosomal proteases like Cathepsin B within the target cancer cell. This guide details the preliminary in

in vitro studies that characterize the physicochemical properties, stability, and cytotoxic activity of ADCs constructed with **APL-1091**.

Mechanism of Action

The mechanism of action for an ADC utilizing the **APL-1091** linker-payload follows a multi-step process, beginning with systemic administration and culminating in the targeted destruction of cancer cells.

- **Targeting and Binding:** The monoclonal antibody (mAb) component of the ADC, such as trastuzumab, selectively binds to its target antigen (e.g., HER2) on the surface of a cancer cell.
- **Internalization:** The ADC-antigen complex is internalized by the cancer cell through receptor-mediated endocytosis.^{[1][2][3]}
- **Lysosomal Trafficking:** The internalized vesicle traffics to and fuses with the lysosome.
- **Payload Release:** Inside the acidic and enzyme-rich environment of the lysosome, proteases, primarily Cathepsin B, cleave the EVC (Glu-Val-Cit) peptide sequence of the **APL-1091** linker.^{[1][4]} This is followed by the spontaneous 1,6-elimination of the PABC spacer, which releases the active MMAE payload into the cytoplasm.^[3]
- **Cytotoxic Effect:** Free MMAE, a potent antimetabolic agent, binds to tubulin and inhibits its polymerization into microtubules.^[5] This disruption of the microtubule network leads to cell cycle arrest in the G2/M phase and subsequent induction of apoptosis (programmed cell death).^{[6][7]}

Data Presentation: Physicochemical and Biological Properties

The following tables summarize the quantitative data from comparative in vitro studies of an ADC constructed with **APL-1091** (ADC 6: Trastuzumab-AJICAP-**APL-1091**, DAR $\approx$ 2) against relevant comparator ADCs.

Table 1: Physicochemical Characterization of MMAE-Based ADCs

ADC Construct	Linker-Payload	HIC Retention Time (min)	Aggregation in SEC (%)
ADC 6	APL-1091 (Mal-Exo-EEVC-MMAE)	6.1	0.8
ADC 5	APL-1081 (Mal-Exo-EVC-MMAE)	6.2	0.8
ADC 11	Mc-VC-PAB-MMAE (Traditional)	7.3	0.9
ADC 12	Mc-EVC-PAB-MMAE (Linear)	6.6	0.9

Data sourced from studies characterizing ADCs produced via site-specific conjugation.^[1] HIC: Hydrophobic Interaction Chromatography; SEC: Size Exclusion Chromatography. Lower HIC retention time indicates greater hydrophilicity.

Table 2: In Vitro Off-Target Cytotoxicity Assay

Compound	Condition	Cell Line	IC ₅₀ (nM)
ADC 6 (APL-1091)	No NE Treatment	MCF-7	> 5.0
ADC 6 (APL-1091)	NE-Treated	MCF-7	> 5.0
ADC 11 (Mc-VC-PAB)	No NE Treatment	MCF-7	> 5.0
ADC 11 (Mc-VC-PAB)	NE-Treated	MCF-7	0.015
MMAE (Payload)	N/A	MCF-7	0.004

NE: Neutrophil Elastase.^[1] The assay evaluates premature payload release and subsequent toxicity in antigen-negative MCF-7 cells. Resistance to NE-mediated cleavage results in a higher IC₅₀ value, indicating lower off-target toxicity.

Experimental Protocols

Protocol 1: Synthesis of APL-1091 ADC via Site-Specific Conjugation

This protocol describes the generation of a site-specific ADC with a target DAR of 2 using the AJICAP™ second-generation method.

Materials:

- Trastuzumab (native antibody)
- AJICAP™ Fc affinity peptide reagent
- **APL-1091** (Mal-Exo-EEVC-MMAE) linker-payload
- Conjugation Buffer (e.g., PBS)
- Purification system (e.g., Protein A chromatography)

Procedure:

- **Antibody Modification:** A native antibody (e.g., trastuzumab) is reacted with an Fc affinity peptide reagent. This reagent selectively binds to the Fc region of the antibody.
- **Thiol Installation:** A thioester moiety on the peptide reagent facilitates a "one-pot" reaction that selectively modifies a specific lysine residue (e.g., Lys248) on the antibody's Fc region, installing a free thiol group.[\[3\]](#)
- **Linker-Payload Conjugation:** The **APL-1091** linker-payload, which contains a maleimide functional group, is added to the reaction mixture. The maleimide undergoes a Michael addition reaction with the installed thiol group, forming a stable thioether bond.
- **Purification:** The resulting ADC is purified from unconjugated antibody and excess linker-payload reagents using standard chromatography techniques, such as Protein A affinity chromatography followed by size exclusion chromatography.
- **Characterization:** The final ADC product is characterized to determine its DAR, aggregation levels, and purity using HIC and SEC-HPLC.

Protocol 2: Hydrophobic Interaction Chromatography (HIC)

Purpose: To assess the hydrophobicity of the ADC. More hydrophilic ADCs are generally preferred as they exhibit reduced aggregation and improved pharmacokinetic properties.

Procedure:

- **System:** An HPLC system equipped with a HIC column.
- **Mobile Phase A:** High salt buffer (e.g., 1.5 M ammonium sulfate in 50 mM sodium phosphate, pH 7.0).
- **Mobile Phase B:** Low salt buffer (e.g., 50 mM sodium phosphate, pH 7.0, with 20% isopropanol).
- **Sample Preparation:** The ADC sample is diluted to a concentration of 1 mg/mL.
- **Injection and Elution:** The sample is injected onto the column equilibrated with Mobile Phase A. A linear gradient is applied to decrease the salt concentration (increasing percentage of Mobile Phase B), causing elution of the ADC.
- **Detection:** The ADC is detected by monitoring absorbance at 280 nm. The retention time is recorded. A shorter retention time indicates lower hydrophobicity (i.e., higher hydrophilicity).

Protocol 3: Off-Target Cytotoxicity Assay with Neutrophil Elastase (NE)

Purpose: To evaluate the stability of the ADC linker in the presence of human neutrophil elastase, an enzyme known to prematurely cleave traditional Val-Cit linkers in circulation.

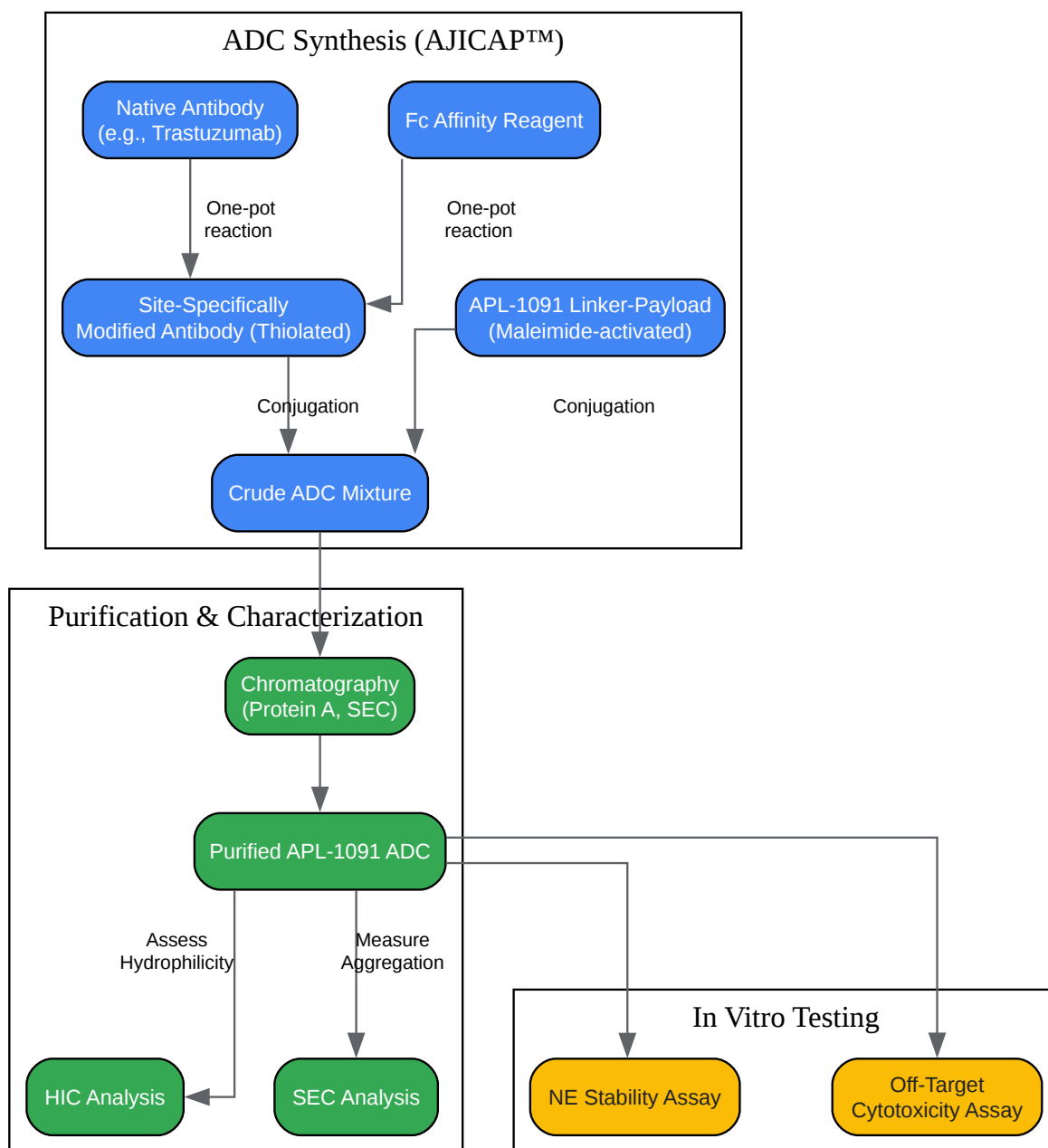
Procedure:

- **Cell Culture:** MCF-7 cells (an antigen-negative breast cancer cell line) are cultured in appropriate media and seeded into 96-well plates.

- ADC Treatment with NE: The **APL-1091** ADC and a comparator ADC with a traditional Val-Cit linker are incubated with or without human neutrophil elastase (NE) in a reaction buffer at 37°C. This step simulates the potential for premature cleavage in the bloodstream.
- Cell Incubation: The NE-treated and untreated ADC samples are serially diluted and added to the wells containing MCF-7 cells. Free MMAE payload is used as a positive control for cytotoxicity.
- Viability Assessment: The cells are incubated with the ADCs for a period of 6 days.
- Data Analysis: Cell viability is measured using a suitable assay (e.g., CellTiter-Glo®). The results are used to plot dose-response curves and calculate the IC₅₀ values. A high IC₅₀ value for the NE-treated ADC indicates high linker stability and low off-target toxicity.^[1]

Visualizations: Workflows and Signaling Pathways

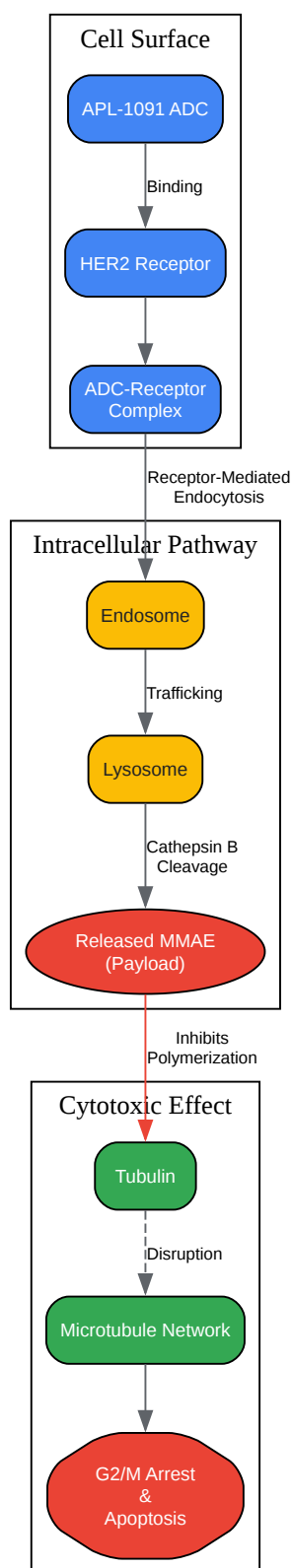
Diagram 1: APL-1091 ADC Synthesis and Characterization Workflow



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Caption: Workflow for the site-specific synthesis and in vitro evaluation of an **APL-1091** ADC.

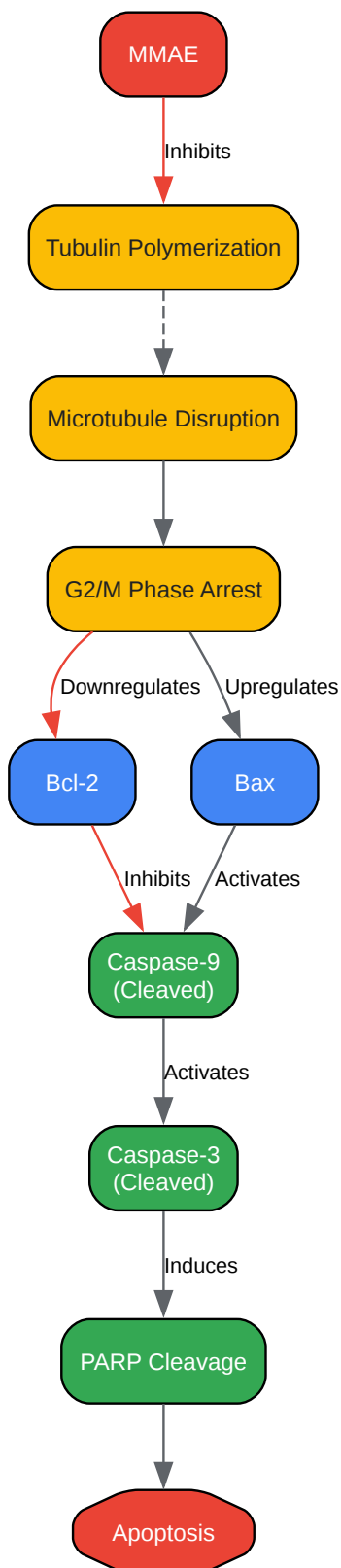
Diagram 2: Intracellular Processing of APL-1091 ADC



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Caption: Pathway of **APL-1091** ADC from cell surface binding to intracellular payload release.

Diagram 3: MMAE-Induced Apoptotic Signaling Pathway



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Caption: Simplified signaling cascade initiated by MMAE leading to apoptosis.

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